

Safeguarding Your Research: A Comprehensive Guide to Handling 1-(Bromomethyl)adamantane

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Compound of Interest

Compound Name: 1-(Bromomethyl)adamantane

Cat. No.: B088627

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **1-(Bromomethyl)adamantane**, a key reagent in various synthetic applications. Adherence to these procedures is critical for minimizing risks and ensuring operational efficiency.

Key Safety and Physical Properties

A thorough understanding of the substance's properties is the foundation of safe handling. The following table summarizes crucial data for **1-(Bromomethyl)adamantane**.

Property	Value
Molecular Formula	C ₁₁ H ₁₇ Br[1]
Molecular Weight	229.16 g/mol [1]
Appearance	Solid, pale yellow soft plates[2]
Melting Point	40-45 °C
GHS Pictogram	GHS07 (Exclamation mark)
GHS Signal Word	Warning[3]
Hazard Statements	H302: Harmful if swallowed[1][3][4]
Precautionary Statements	P264, P270, P301+P317, P330, P501[1]
Storage	Store at 2-8°C or <-15°C[4] in a dry, well-ventilated place[5]
Incompatibilities	Oxidizing agents, moisture, light, and air[5][6]

Operational Plan: From Preparation to Post-Handling

A systematic approach is crucial when working with **1-(Bromomethyl)adamantane**. The following step-by-step guide outlines the operational workflow.

1. Engineering Controls and Personal Protective Equipment (PPE):

- Ventilation: All handling of **1-(Bromomethyl)adamantane** should occur within a certified chemical fume hood to minimize inhalation exposure.[6]
- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Body Protection: A lab coat must be worn.

2. Preparation and Handling:

- Before use, allow the container to equilibrate to room temperature to prevent moisture condensation.
- Weigh the required amount of the solid in the fume hood.
- Avoid generating dust.[\[5\]](#)[\[7\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)

3. Spill Response:

- Minor Spills:
 - Remove all ignition sources.[\[7\]](#)
 - Wearing appropriate PPE, clean up the spill immediately using dry methods.[\[6\]](#)
 - Place the spilled material and contaminated cleaning supplies into a labeled hazardous waste container.[\[6\]](#)[\[7\]](#)
- Major Spills:
 - Evacuate the area immediately.
 - Alert the appropriate emergency response team or Environmental Health and Safety (EHS) department.

Disposal Plan: Ensuring Safe and Compliant Waste Management

Proper disposal of **1-(Bromomethyl)adamantane** and associated waste is a legal and ethical responsibility to protect the environment.[\[6\]](#)[\[7\]](#)

1. Waste Segregation and Collection:

- All waste containing **1-(Bromomethyl)adamantane**, including contaminated PPE, weighing paper, and reaction byproducts, must be collected in a designated hazardous waste container.[\[6\]](#)

- The container must be made of a compatible material (e.g., glass or polyethylene) with a secure, leak-proof lid.[\[6\]](#)

2. Container Labeling:

- Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**1-(Bromomethyl)adamantane**".

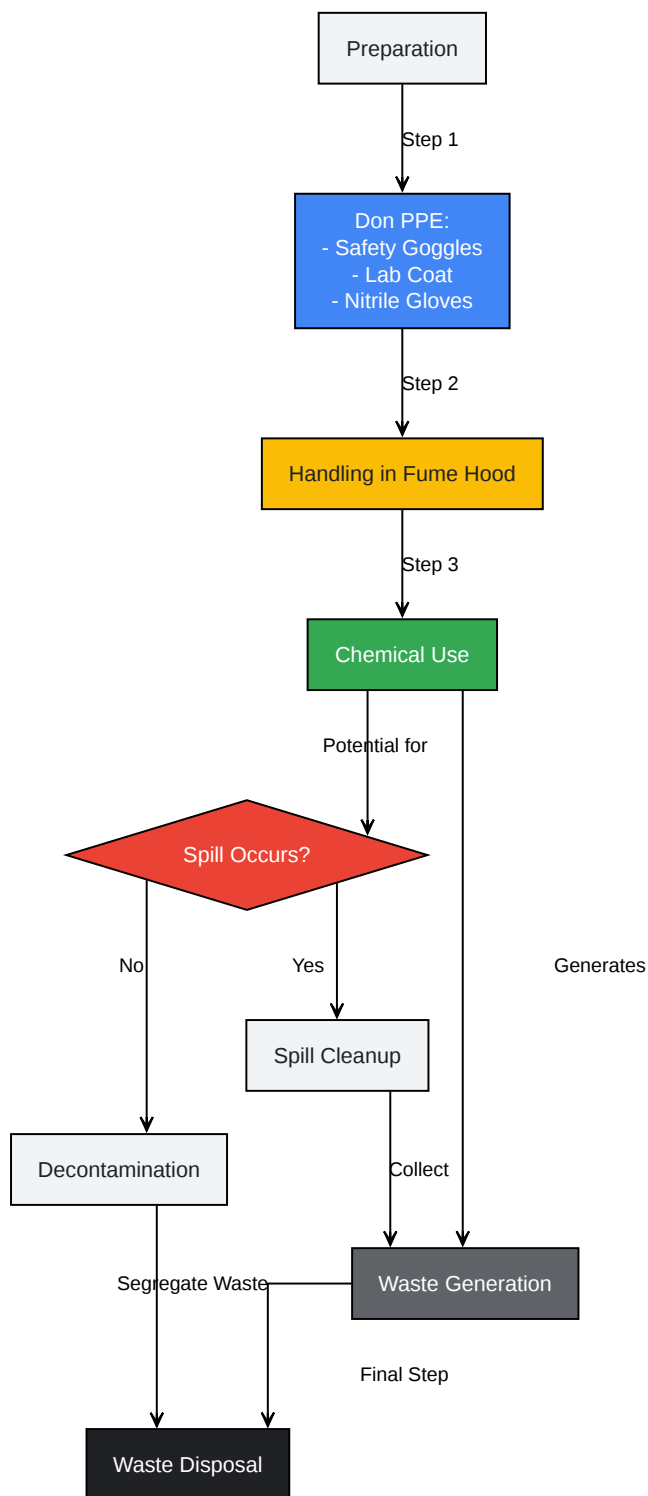
3. Empty Container Disposal:

- Empty containers must be treated as hazardous waste.
- Triple-rinse the container with a suitable solvent (e.g., acetone or ethanol).
- Collect the rinsate as hazardous waste.[\[6\]](#)
- After triple-rinsing, deface the original label, and the container may be disposed of according to institutional policies.[\[6\]](#)

4. Final Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[\[7\]](#)
- Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste disposal contractor.[\[6\]](#)[\[8\]](#)
- Do not dispose of **1-(Bromomethyl)adamantane** in the regular trash or down the drain.[\[6\]](#)

Workflow for Safe Handling of 1-(Bromomethyl)adamantane



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Caption: Logical workflow for the safe handling and disposal of **1-(Bromomethyl)adamantane**.

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